

An In-depth Technical Guide to (4-Fluorocyclohexyl)methanol

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Compound of Interest

Compound Name: (4-Fluorocyclohexyl)methanol

CAS No.: 1206675-38-8

Cat. No.: B2538806

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For Researchers, Scientists, and Drug Development Professionals

Authored by: A Senior Application Scientist

This guide provides a comprehensive technical overview of **(4-Fluorocyclohexyl)methanol**, a fluorinated alicyclic primary alcohol. Given the limited availability of direct experimental data for this specific compound, this document integrates confirmed structural identifiers with expert analysis of analogous compounds to offer a robust predictive profile. This approach is designed to empower researchers in medicinal chemistry and materials science with the foundational knowledge required for hypothesis-driven research and development.

Core Chemical Identity and Structural Elucidation

(4-Fluorocyclohexyl)methanol is a derivative of cyclohexanemethanol where a fluorine atom is substituted at the 4-position of the cyclohexane ring. This substitution introduces chirality and the potential for cis and trans isomers, which can significantly influence its physical and biological properties.

Identifier	Value	Source
IUPAC Name	(4-Fluorocyclohexyl)methanol	N/A
CAS Number	1206675-38-8	[1]
Molecular Formula	C ₇ H ₁₃ FO	[1]
Molecular Weight	132.18 g/mol	[1]
SMILES	<chem>OCC1CCC(F)CC1</chem>	[2]
InChI	InChI=1S/C7H13FO/c8-7-3-1-6(5-9)2-4-7/h6-7,9H,1-5H2	[2]
InChIKey	VVXSTEREIVGSPX-UHFFFAOYSA-N	[2]

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digraph "chemical_structure" {  
graph [layout=neato, overlap=false, splines=true, maxiter=1000, start=123];  
node [shape=plaintext, fontname="Arial", fontsize=12];  
edge [fontname="Arial", fontsize=10];
```

```
// Atom nodes
```

```
C1 [label="C"];
```

```
C2 [label="C"];
```

```
C3 [label="C"];
```

```
C4 [label="C"];
```

```
C5 [label="C"];
```

```
C6 [label="C"];
```

```
C7 [label="C", pos="2.5,0!"];
```

```
O8 [label="O", pos="3.5,0.5!"];
```

```
F9 [label="F", pos="-1.5,0!"];
```

```
H10 [label="H", pos="3.8,-0.2!"];
```

```
// Edges for cyclohexane ring
```

```
C1 -- C2;
```

```
C2 -- C3;
```

```
C3 -- C4;
```

```
C4 -- C5;
C5 -- C6;
C6 -- C1;

// Substituents
C1 -- F9 [label=""];
C4 -- C7 [label=""];
C7 -- O8 [label=""];
O8 -- H10 [label=""];

// Positioning
C1 [pos="-1,0!"];
C2 [pos="-0.5,0.866!"];
C3 [pos="0.5,0.866!"];
C4 [pos="1,0!"];
C5 [pos="0.5,-0.866!"];
C6 [pos="-0.5,-0.866!"];
}
```

Figure 1: 2D structure of **(4-Fluorocyclohexyl)methanol**.

Physicochemical Properties: A Predictive Analysis

Direct experimental data on the physicochemical properties of **(4-Fluorocyclohexyl)methanol** are not readily available in the literature. However, we can extrapolate expected values based on its structure and data from analogous compounds. The introduction of a fluorine atom is anticipated to influence properties such as boiling point, melting point, and lipophilicity compared to its non-fluorinated counterpart, cyclohexanemethanol.

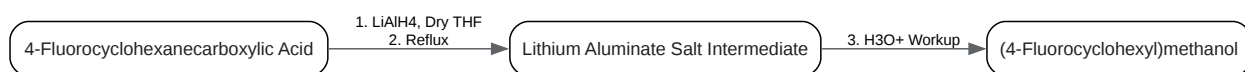
Property	Predicted/Estimated Value	Rationale/Comparative Data
Boiling Point	~190-210 °C	The boiling point of cyclohexanemethanol is ~185-187 °C. The addition of a fluorine atom is expected to slightly increase the molecular weight and polarity, leading to a modest increase in the boiling point.
Melting Point	Not available	Due to the potential for cis/trans isomerism and the molecule's relatively low molecular weight, it is likely a liquid or low-melting solid at room temperature.
LogP (Octanol/Water Partition Coefficient)	1.0 - 1.5	The LogP of cyclohexanemethanol is approximately 1.2. Fluorine substitution can have a variable effect on lipophilicity; a single fluorine atom may slightly increase or decrease the LogP depending on the overall molecular context.
Water Solubility	Moderately soluble	The presence of the hydroxyl group allows for hydrogen bonding with water, conferring some degree of aqueous solubility. The fluorinated cyclohexane ring will contribute to its lipophilic character.

Synthesis and Experimental Protocols

A definitive, published synthesis protocol for **(4-Fluorocyclohexyl)methanol** is not currently available. However, a highly plausible and efficient synthetic route would involve the reduction of a 4-fluorocyclohexanecarboxylic acid derivative. This transformation is a standard procedure in organic synthesis.

Proposed Synthetic Pathway: Reduction of 4-Fluorocyclohexanecarboxylic Acid

The most direct and common method for the conversion of a carboxylic acid to a primary alcohol is through reduction with a powerful reducing agent such as lithium aluminum hydride (LiAlH_4).^[3]



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Sources

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- 3. chem.libretexts.org [chem.libretexts.org]
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